

In-Depth Technical Guide to the Physical Characteristics of Octadecaethylene Glycol

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Compound of Interest

Compound Name: *HO-Peg18-OH*

Cat. No.: *B3137941*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical characteristics of octadecaethylene glycol (PEG-18). The information presented is intended for use in research, scientific, and drug development applications.

Core Physical Characteristics

Octadecaethylene glycol, a polyethylene glycol with 18 repeating ethylene oxide units, possesses a unique set of physical properties that make it suitable for a variety of specialized applications, including in the formulation of drug delivery systems and as a linker in bioconjugation. The quantitative physical data for octadecaethylene glycol (CAS No. 351342-04-6) and closely related polyethylene glycols of similar molecular weight are summarized in the table below. It is important to note that some of the presented data are predicted values or are based on polyethylene glycol standards with an average molecular weight around 800 g/mol, and therefore should be considered as close approximations.

Physical Characteristic	Value	Notes
Molecular Formula	C36H74O19	
Molecular Weight	811.0 g/mol	
CAS Number	351342-04-6	
Appearance	White to off-white waxy solid or viscous liquid	At room temperature
Melting Point	~20-23 °C	Based on data for PEG 800[1]
Boiling Point	740.9 ± 55.0 °C	Predicted value
Density	~1.117 - 1.127 g/cm ³	Predicted and experimental values for similar MW PEGs[2]
Solubility	Soluble in water, ethanol, chloroform, and other organic solvents.	
Refractive Index	~1.458 - 1.461	At 20°C, based on data for PEG 800[2]

Experimental Protocols

Detailed methodologies for the determination of key physical characteristics of polyethylene glycols are outlined below. These protocols are general and may require optimization based on the specific form of the octadecaethylene glycol sample.

Determination of Melting Point

The melting point of solid or semi-solid octadecaethylene glycol can be determined using a standard capillary melting point apparatus.

Methodology:

- A small, dry sample of octadecaethylene glycol is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a controlled rate.
- The temperature at which the sample begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

Determination of Density

The density of liquid or molten octadecaethylene glycol can be measured using a pycnometer or a digital density meter.

Methodology (Pycnometer):

- The empty pycnometer is weighed.
- The pycnometer is filled with distilled water of a known temperature and weighed to determine its exact volume.
- The pycnometer is then emptied, dried, and filled with the liquid octadecaethylene glycol sample at the same temperature.
- The filled pycnometer is weighed, and the density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index

The refractive index of liquid octadecaethylene glycol is measured using a refractometer, typically at the sodium D-line (589 nm).

Methodology:

- The refractometer is calibrated using a standard with a known refractive index.
- A few drops of the liquid octadecaethylene glycol sample are placed on the prism of the refractometer.
- The prism is closed, and the instrument is allowed to equilibrate to the desired temperature.
- The refractive index is read from the instrument's scale.

Workflow Visualization

The following diagram illustrates a generalized workflow for the PEGylation of a protein, a common application for polyethylene glycols like octadecaethylene glycol in drug development to enhance the therapeutic properties of the protein.

Caption: Generalized workflow for protein PEGylation.

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References

- 1. Polyethylene Glycol 800 BP EP USP CAS 25322-68-3 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 2. echemi.com [echemi.com]
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